

# imazalil other post-harvest fungicides residue persistence

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## Compound Focus: Imazalil

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## Comparative Persistence of Postharvest Fungicides

The data below summarizes the degradation characteristics of **imazalil** and other common fungicides based on experimental studies.

**Table 1: Residue Persistence on Clementine Mandarins at 4°C [1]** This study was conducted under industrial postharvest conditions over 28 days. Fungicides were applied via cascade or wax methods.

| Fungicide         | Application Concentration (mg/L) | Application Method  | Half-life (Days)         | Initial Residue (mg/kg) | Final Residue after 28 days (mg/kg) |
|-------------------|----------------------------------|---------------------|--------------------------|-------------------------|-------------------------------------|
| Imazalil          | 1000, 2000                       | Cascade, Wax        | 15 - 18                  | Varies by method        | 0.12 - 0.24                         |
| Orthophenylphenol | Information Missing              | Information Missing | ~15                      | Information Missing     | ~0.68                               |
| Pyrimethanil      | 1000, 2000                       | Cascade             | Little to no degradation | Information Missing     | ~0.56                               |

**Table 2: Persistence and Properties in Soil** [2] [3] This data is relevant for understanding environmental behavior, especially if fungicide residues enter soil via treated fruits or wastewater.

| Fungicide | Soil Adsorption (Kfads, L/kg) | Half-life in Soil (Days) | Water Solubility (Base) |
|-----------|-------------------------------|--------------------------|-------------------------|
| Imazalil  | 15.8 - 38.5 (Strong)          | 76.3 (Slow)              | 0.14 g/100 mL           |
| Penflufen | 3.05 - 4.15 (Low)             | 192 (Very Slow)          | Information Missing     |

## Detailed Experimental Protocols

The comparative data is derived from specific, validated experimental methods. Here are the protocols from the key studies cited.

**1. Protocol for Citrus Fruit Residue Analysis** [1] This methodology details how the data in Table 1 was obtained.

- **Treatment:** Clementine mandarins were treated with **imazalil**, orthophenylphenol, and pyrimethanil using industrial-scale cascade and wax application methods at doses of 1000 and 2000 mg/L. Fruits were stored at 4°C for 28 days.
- **Sampling:** Samples were taken over the storage period to monitor residue degradation.
- **Extraction and Cleanup:** An in-house validated procedure was used, involving sample extraction followed by a dispersive clean-up step to remove impurities.
- **Determination:** Residue levels of the three fungicides were determined using **Gas Chromatography-Mass Spectrometry (GC-MS)**.

**2. Protocol for Soil Degradation and Ecology Studies** [3] This methodology underpins the environmental behavior data in Table 2.

- **Soil Preparation:** Eight different types of agricultural soils were characterized for their physicochemical properties.
- **Treatment:** Soils were treated with **imazalil** and penflufen at recommended field application rates.
- **Incubation:** Soils were incubated under controlled laboratory conditions. Samples were taken at predetermined intervals.
- **Extraction and Analysis:** Residues were extracted using the **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)** method. Analysis was performed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**.

- **Adsorption-Desorption:** These characteristics were determined using the batch equilibrium method.

**3. Protocol for Uptake and Persistence Factors** [4] This study investigated how application parameters affect initial fungicide deposition.

- **Treatment:** Citrus fruits were subjected to dip treatments in **imazalil** and thiabendazole solutions.
- **Variable Parameters:** The study tested different dip solution **concentrations**, **temperatures (20°C vs. 50°C)**, and **dip durations (0.5 to 3 minutes)**.
- **Analysis:** Residue uptake was measured after treatment, and persistence was monitored over 9 weeks of storage. The effect of "home washing" on residue removal was also evaluated.

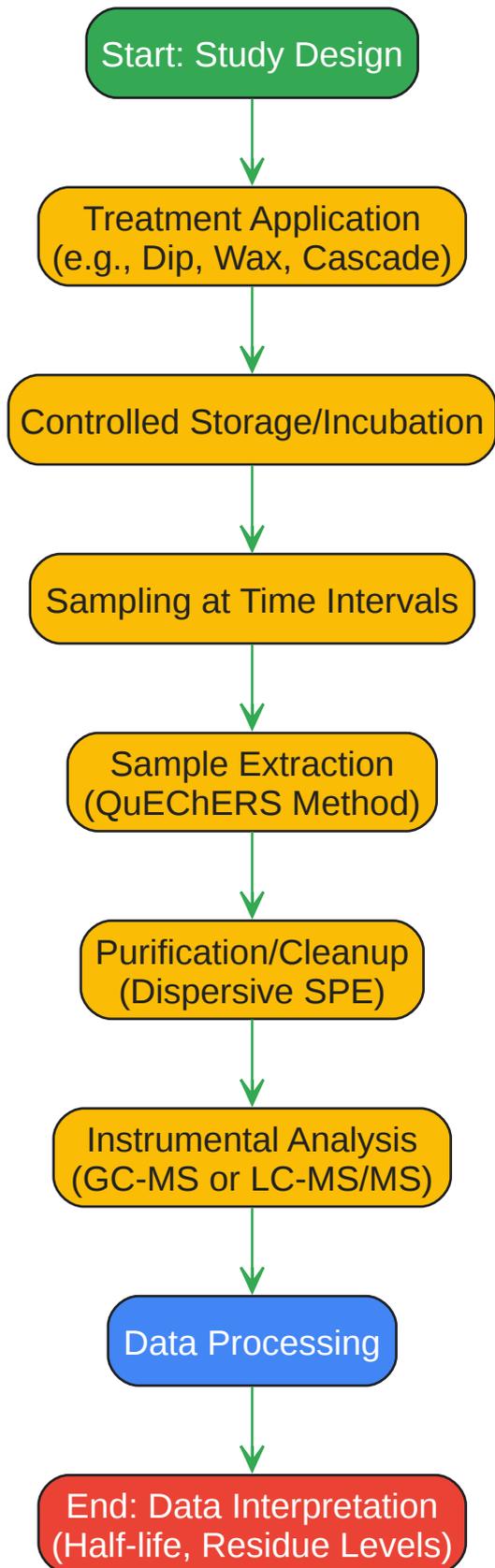
## Factors Influencing Residue Persistence

Experimental data shows that residue levels are not solely determined by the fungicide itself, but also by application methods and environmental conditions.

- **Application Method:** The initial residue of **imazalil** on fruit was significantly higher when applied in wax as an emulsifiable concentrate compared to cascade application [1].
- **Temperature:** Dip treatment temperature greatly impacts initial fungicide uptake. One study found that a treatment at **50°C produced an imazalil deposition approximately 8 times higher** than the same treatment at 20°C [4].
- **Formulation and Compatibility:** The efficacy and stability of fungicides can be influenced by the addition of sanitizing agents. For example, while fludioxonil was compatible with chlorine, **imazalil was not** [5].

## Experimental Workflow for Fungicide Residue Analysis

The diagram below outlines the general workflow used in the cited studies to generate residue persistence data.



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## References

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